

SB 218795: A Technical Guide for Neuroscience Research

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Compound of Interest

Compound Name: SB 218795

Cat. No.: B1680806

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Introduction

SB 218795 is a potent and selective non-peptide antagonist of the neurokinin-3 (NK3) receptor, a G-protein coupled receptor (GPCR) that plays a significant role in various physiological processes within the central nervous system. The endogenous ligand for the NK3 receptor is neurokinin B (NKB), a member of the tachykinin family of neuropeptides. The NK3 receptor system is implicated in a range of neurological functions and disorders, making **SB 218795** a valuable pharmacological tool for elucidating these pathways and a potential lead compound for therapeutic development. This guide provides an in-depth overview of **SB 218795**, including its pharmacological properties, key experimental protocols for its characterization, and visualization of the relevant signaling pathways.

Core Data Presentation

The following tables summarize the quantitative pharmacological data for **SB 218795**, facilitating a clear comparison of its binding affinity, selectivity, and functional potency.

Table 1: Receptor Binding Affinity and Selectivity of **SB 218795**

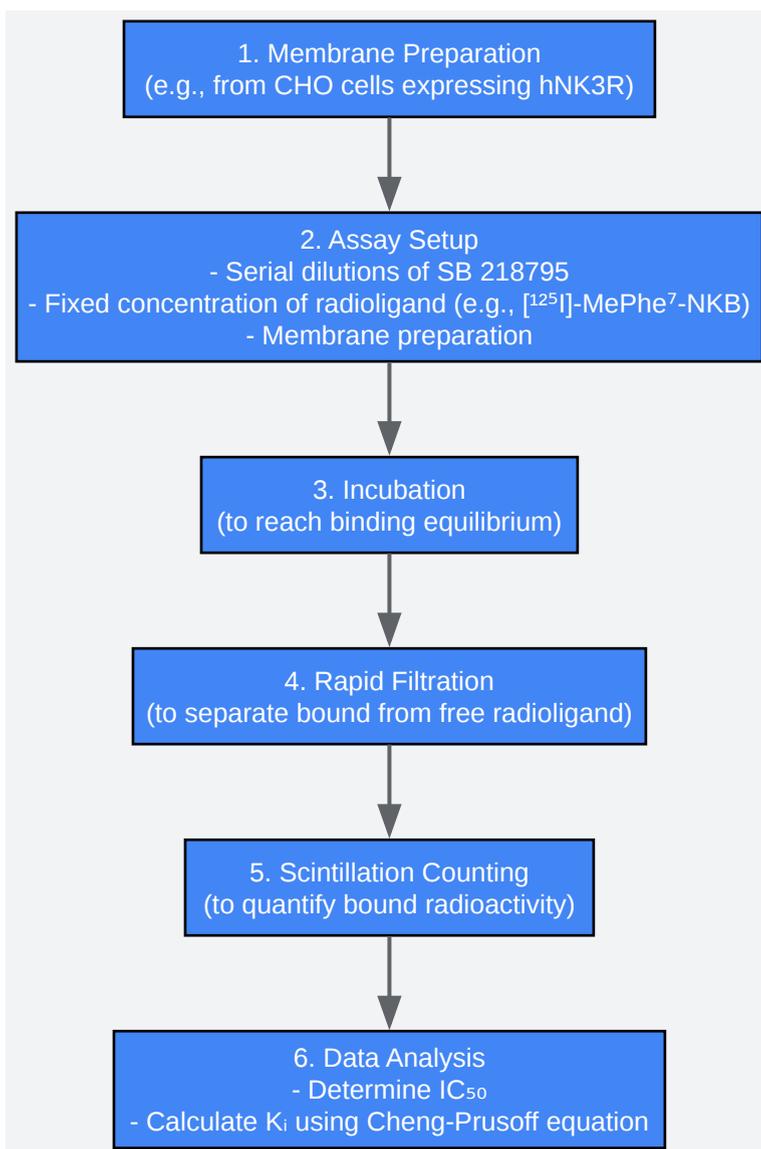
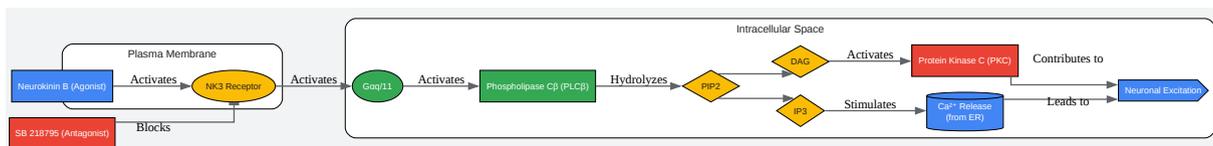
Receptor Target	Ligand	K _i (nM)	Selectivity Fold (vs. hNK3)	Reference
Human NK3 (hNK3)	SB 218795	13	-	[1][2]
Human NK2 (hNK2)	SB 218795	~1170	~90	[1][2]
Human NK1 (hNK1)	SB 218795	>91000	>7000	[1][2]

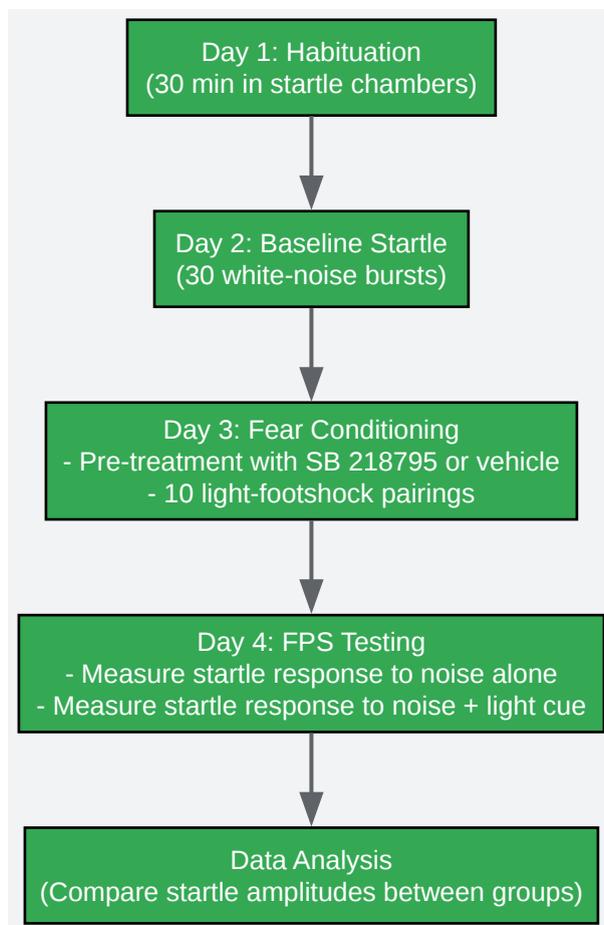
Table 2: Functional Antagonist Potency of **SB 218795**

Assay Type	Agonist	Tissue/Cell Line	pK _a	Reference
Contraction Assay	Senktide	Rabbit Iris Sphincter	-	[1]
Calcium Mobilization	Senktide	CHO cells expressing rabbit NK3 receptor	7.4	[3]
Calcium Mobilization	[MePhe ⁷]-NKB	CHO cells expressing rabbit NK3 receptor	7.9	[3]

Signaling Pathways

The NK3 receptor is a canonical Gαq/11-coupled receptor. Upon agonist binding, it initiates a well-defined intracellular signaling cascade.





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- To cite this document: BenchChem. [SB 218795: A Technical Guide for Neuroscience Research]. BenchChem, [2025]. [Online PDF]. Available at:

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